

A Technical Guide to Dimethyl Adipate-d8 for Researchers

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Compound of Interest

Compound Name: Dimethyl adipate-d8

Cat. No.: B12394903

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for understanding the procurement, properties, and applications of **Dimethyl adipate-d8**. This deuterated internal standard is a valuable tool in quantitative analytical chemistry, particularly in mass spectrometry-based methods used in drug development and metabolism studies.

Commercial Suppliers and Product Specifications

Dimethyl adipate-d8 is available from several specialized chemical suppliers. The table below summarizes the typical product specifications from prominent vendors to aid in the selection of a suitable product for your research needs.

Supplier	Catalog Number	Purity/Assay	Isotopic Enrichment	Molecular Formula	CAS Number
MedChemExpress	HY-W015301S2	98.0%	Not specified	C ₈ H ₆ D ₈ O ₄	52089-64-2
CDN Isotopes	D-6814	Not specified	99 atom % D	CH ₃ OOC(CD ₂) ₄ COOCH ₃	52089-64-2

Note: Specifications may vary by lot. Always refer to the supplier's certificate of analysis for the most accurate information.

Physicochemical Properties

While specific experimental data for **Dimethyl adipate-d8** is not extensively published, the physical and chemical properties of its non-deuterated counterpart, Dimethyl adipate, provide a reliable reference. The primary difference will be a slightly higher molecular weight for the deuterated compound.

Property	Value (for non-deuterated Dimethyl adipate)
Appearance	Colorless liquid
Molecular Weight	174.19 g/mol
Boiling Point	109-110 °C at 14 mmHg
Melting Point	8 °C
Density	1.062 g/mL at 20 °C
Refractive Index	n _{20/D} 1.428
Solubility	Soluble in alcohol and ether; immiscible with water.
Storage	Store at -20°C for long-term stability.[1]

Applications in Research and Drug Development

Dimethyl adipate-d8 is primarily utilized as an internal standard in quantitative analysis using mass spectrometry (MS) techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] The use of a deuterated standard is considered the gold standard for quantitative analysis of organic micropollutants.[2]

The key advantages of using a deuterated internal standard like **Dimethyl adipate-d8** include:

- **Compensation for Analyte Loss:** It accounts for the loss of the target analyte during sample preparation, extraction, and cleanup.[2]

- **Correction for Matrix Effects:** It helps to correct for matrix-induced signal suppression or enhancement in the analytical instrument.^[2]
- **Improved Accuracy and Precision:** The co-elution of the deuterated standard with the analyte of interest minimizes measurement errors that could result from ion suppression or enhancement.

Experimental Protocol: Use as an Internal Standard in GC-MS Analysis

The following is a generalized protocol for the use of **Dimethyl adipate-d8** as an internal standard for the quantification of an analogous non-deuterated analyte in a sample matrix. This protocol is based on established methods for using deuterated internal standards in GC-MS analysis.^[2]^[3]

Materials

- **Dimethyl adipate-d8** (Internal Standard)
- Analyte of interest (non-deuterated Dimethyl adipate or similar compound)
- Sample matrix (e.g., plasma, tissue homogenate, environmental sample)
- Organic solvent for extraction (e.g., hexane, ethyl acetate)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column

Procedure

- **Preparation of Standard Solutions:**
 - Prepare a stock solution of **Dimethyl adipate-d8** in a suitable organic solvent at a known concentration (e.g., 1 mg/mL).
 - Prepare a series of calibration standards by spiking known amounts of the non-deuterated analyte into a blank matrix, each containing a constant, known amount of the **Dimethyl**

adipate-d8 internal standard.

- Sample Preparation:
 - To a known volume or weight of the experimental sample, add a precise amount of the **Dimethyl adipate-d8** internal standard stock solution.
 - Perform a liquid-liquid extraction of the spiked sample using an appropriate organic solvent.
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
 - Concentrate the extract to a final volume suitable for GC-MS analysis.
- GC-MS Analysis:
 - Inject a specific volume of the prepared sample and calibration standards into the GC-MS system.
 - Develop a suitable GC temperature program and MS acquisition method to achieve good chromatographic separation and detection of both the analyte and the internal standard.
 - Monitor characteristic ions for both the analyte and **Dimethyl adipate-d8**.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte in the calibration standards.
 - Determine the concentration of the analyte in the experimental samples by calculating the peak area ratio and interpolating from the calibration curve.

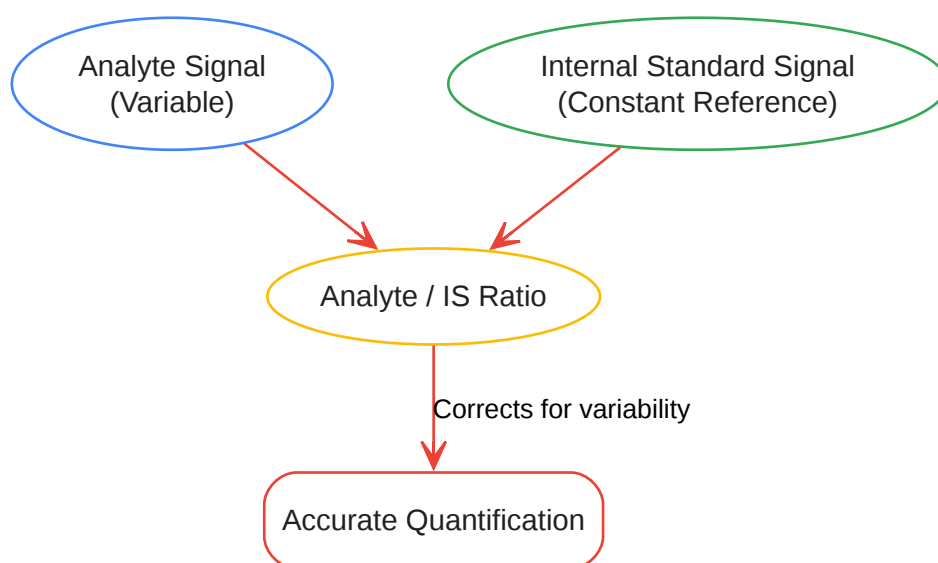
Visualizing the Analytical Workflow

The following diagrams illustrate the general workflow for using an internal standard and a typical quantification process.



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Caption: Experimental workflow for quantitative analysis using an internal standard.



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Caption: Logical relationship for quantification using an internal standard.

Disclaimer: This guide is intended for informational purposes for research professionals. All laboratory work should be conducted in accordance with established safety protocols and institutional guidelines.

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